

Application Note and Protocol: Low-Temperature Recrystallization of 2-Phenylbutan-2-ol

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Compound of Interest

Compound Name: **2-Phenylbutan-2-ol**

Cat. No.: **B073489**

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Introduction

2-Phenylbutan-2-ol is a tertiary alcohol that presents as a liquid at standard ambient temperature and pressure.^[1] This physical state precludes purification by traditional recrystallization methods, which are designed for solid compounds. However, for researchers requiring a high-purity sample, a specialized low-temperature recrystallization procedure can be employed. This technique is predicated on the principle that the solubility of a compound in a given solvent decreases as the temperature is lowered. By dissolving the **2-phenylbutan-2-ol** in a suitable solvent at a temperature where it is fully miscible, and then gradually cooling the solution to a temperature below the compound's melting point, it is possible to induce crystallization. The solid can then be separated from the impurities, which remain dissolved in the cold solvent. This document provides a detailed protocol for the low-temperature recrystallization of **2-Phenylbutan-2-ol**, intended for use by researchers and professionals in drug development and organic synthesis.

Data Presentation

A successful recrystallization hinges on the selection of an appropriate solvent and a clear understanding of the physical properties of the compound and solvent. The ideal solvent will dissolve the compound at temperatures above its melting point but will have limited solvating power at very low temperatures. Based on the non-polar nature of **2-Phenylbutan-2-ol** and available data, hexane is a promising solvent candidate.^{[2][3]}

Property[1][2][3][4]	2-Phenylbutan-2-ol	Hexane
Molecular Formula	C ₁₀ H ₁₄ O	C ₆ H ₁₄
Molecular Weight	150.22 g/mol	86.18 g/mol
Melting Point	Approximately -5 °C	-95 °C
Boiling Point	107-108 °C (at 20 mmHg)	69 °C
Density	0.977 g/mL (at 25 °C)	0.659 g/mL (at 25 °C)

Experimental Protocol

This protocol outlines the procedure for the low-temperature recrystallization of **2-Phenylbutan-2-ol**. Personal protective equipment (PPE), including safety goggles, a lab coat, and appropriate gloves, should be worn at all times. All procedures involving flammable solvents should be conducted in a certified chemical fume hood.

Materials:

- Crude **2-Phenylbutan-2-ol**
- Hexane (anhydrous)
- Dry ice
- Acetone or Isopropanol
- Round-bottom flask
- Magnetic stirrer and stir bar
- Heating mantle or water bath
- Low-temperature thermometer
- Dewar flask or insulated container for cold bath
- Pre-chilled Büchner funnel and filter flask

- Filter paper
- Vacuum source

Procedure:

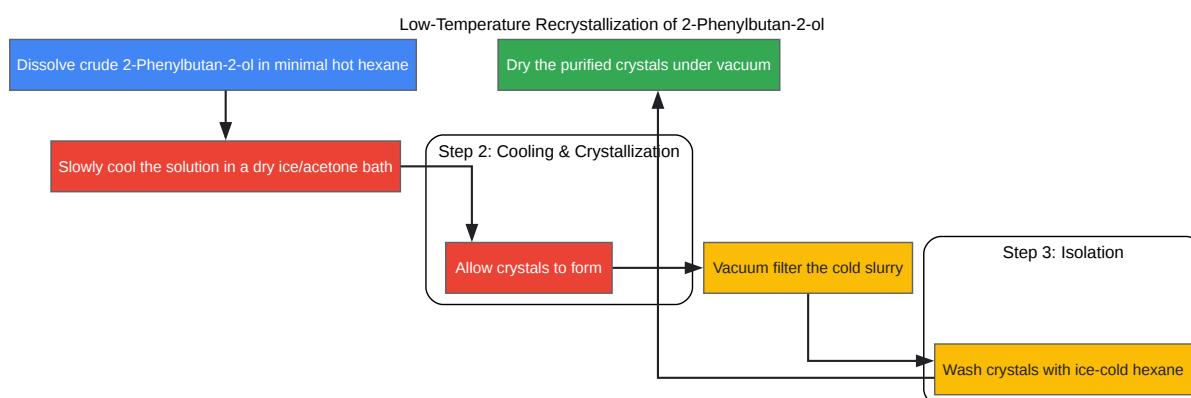
- Dissolution:
 - Place 10.0 g of crude **2-Phenylbutan-2-ol** into a 100 mL round-bottom flask equipped with a magnetic stir bar.
 - Add a minimal amount of hexane (e.g., 10-15 mL) to the flask.
 - Gently warm the mixture to approximately 0-5 °C using a chilled water bath while stirring until the **2-Phenylbutan-2-ol** is fully dissolved. Add more hexane dropwise if necessary to achieve complete dissolution at this temperature.
- Cooling and Crystallization:
 - Prepare a cold bath by carefully adding small pieces of dry ice to a Dewar flask containing acetone or isopropanol. The temperature should be monitored and maintained at or below -78 °C.
 - Slowly lower the round-bottom flask containing the **2-Phenylbutan-2-ol** solution into the cold bath.
 - Continue to stir the solution slowly as it cools. The slow cooling rate is crucial for the formation of pure crystals.
 - As the solution cools, crystals of **2-Phenylbutan-2-ol** should begin to form. Allow the solution to crystallize for at least 30 minutes in the cold bath.
- Isolation of Crystals:
 - Pre-chill a Büchner funnel and filter flask by rinsing them with a small amount of the cold hexane/acetone from the bath.

- Once crystallization is complete, quickly filter the cold slurry through the pre-chilled Büchner funnel under vacuum.
- Wash the collected crystals with a small amount of ice-cold hexane (pre-chilled in the cold bath) to remove any residual impurities.

• Drying:

- Keep the crystals under vacuum for a few minutes to remove as much solvent as possible.
- Transfer the purified crystals to a pre-weighed watch glass and allow them to dry completely in a desiccator. The final product should be stored in a tightly sealed container at a low temperature to maintain its solid state.

Visualizations



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Caption: Workflow for the low-temperature recrystallization of **2-Phenylbutan-2-ol**.

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